

# handling pyrophoric sodium triethylborohydride solutions safely in the lab

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## Compound of Interest

Compound Name: Sodium triethylborohydride

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## Technical Support Center: Sodium Triethylborohydride Solutions

This guide provides essential safety information, troubleshooting advice, and detailed protocols for handling pyrophoric **sodium triethylborohydride** ( $\text{NaBEt}_3\text{H}$ ) solutions in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **sodium triethylborohydride** solutions?

A1: **Sodium triethylborohydride** is a pyrophoric and water-reactive substance.<sup>[1]</sup> The primary hazards include:

- **Pyrophoricity:** The solution can ignite spontaneously upon contact with air.<sup>[1]</sup>
- **Water Reactivity:** It reacts violently with water and other protic solvents, releasing flammable hydrogen gas.<sup>[2]</sup>
- **Corrosivity:** It can cause severe skin burns and eye damage.<sup>[2]</sup>
- **Flammability:** The toluene or THF solvent is highly flammable.<sup>[3][4]</sup>

Q2: What Personal Protective Equipment (PPE) is required when working with **sodium triethylborohydride**?

A2: A comprehensive suite of PPE is mandatory to ensure personal safety. This includes:

- Eye Protection: Tightly fitting safety goggles and a face shield are essential.[\[2\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves for any signs of degradation before use.[\[2\]](#)
- Body Protection: A flame-retardant lab coat, full-length pants, and closed-toe shoes are required.[\[5\]](#)
- Respiratory Protection: Work should always be conducted in a certified chemical fume hood to avoid inhalation of vapors.[\[2\]](#)

Q3: How should I properly store **sodium triethylborohydride** solutions?

A3: Store the solution in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).[\[2\]](#) The storage area should be a cool, dry, and well-ventilated location, away from sources of ignition and moisture.[\[6\]](#) It is crucial to avoid contact with water, acids, and oxidizing agents during storage.[\[2\]](#)

Q4: Can I use water to extinguish a fire involving **sodium triethylborohydride**?

A4: Absolutely not. Water reacts violently with **sodium triethylborohydride** and will intensify the fire.[\[2\]](#) Use a Class D fire extinguisher (for combustible metals) or dry powder, such as sand or sodium carbonate, to smother the flames.[\[5\]](#)

## Troubleshooting Guide

Problem 1: My reaction with **sodium triethylborohydride** is sluggish or incomplete.

- Possible Cause: The reagent may have degraded due to improper storage or handling, leading to a lower concentration of the active hydride.
- Solution:

- Ensure that the reagent was handled under strictly anhydrous and inert conditions.
- If the bottle has been opened multiple times, the concentration may be lower than stated. Consider titrating the solution to determine the active hydride concentration.
- For future reactions, use a freshly opened bottle or a properly stored and sealed solution.

Problem 2: I observe excessive gas evolution and fuming when adding the reagent to my reaction mixture.

- Possible Cause: This is likely due to the presence of moisture or other reactive impurities in your solvent or on your glassware.
- Solution:
  - Ensure all glassware is rigorously dried in an oven and cooled under an inert atmosphere before use.
  - Use anhydrous solvents that have been appropriately dried and stored.
  - Perform the reaction under a positive pressure of an inert gas (argon or nitrogen) to prevent atmospheric moisture from entering the system.

Problem 3: The reaction is proceeding too quickly and is difficult to control.

- Possible Cause: The rate of addition of the **sodium triethylborohydride** solution is too fast, or the reaction temperature is too high.
- Solution:
  - Cool the reaction mixture to a lower temperature (e.g., 0 °C or -78 °C) before and during the addition of the hydride solution.<sup>[7]</sup>
  - Add the **sodium triethylborohydride** solution dropwise via a syringe or an addition funnel to maintain better control over the reaction rate.<sup>[7]</sup>

## Quantitative Data

The following table summarizes key quantitative data for a typical 1.0 M solution of **sodium triethylborohydride** in toluene.

Property	Value	Reference
Concentration	1.0 M	[3]
Solvent	Toluene	[3]
Molecular Formula	C <sub>6</sub> H <sub>16</sub> BNa	
Molecular Weight	121.99 g/mol	
Density	0.866 g/mL at 25 °C	[3]
Flash Point	7 °C (44.6 °F) - closed cup	[3]

## Experimental Protocols

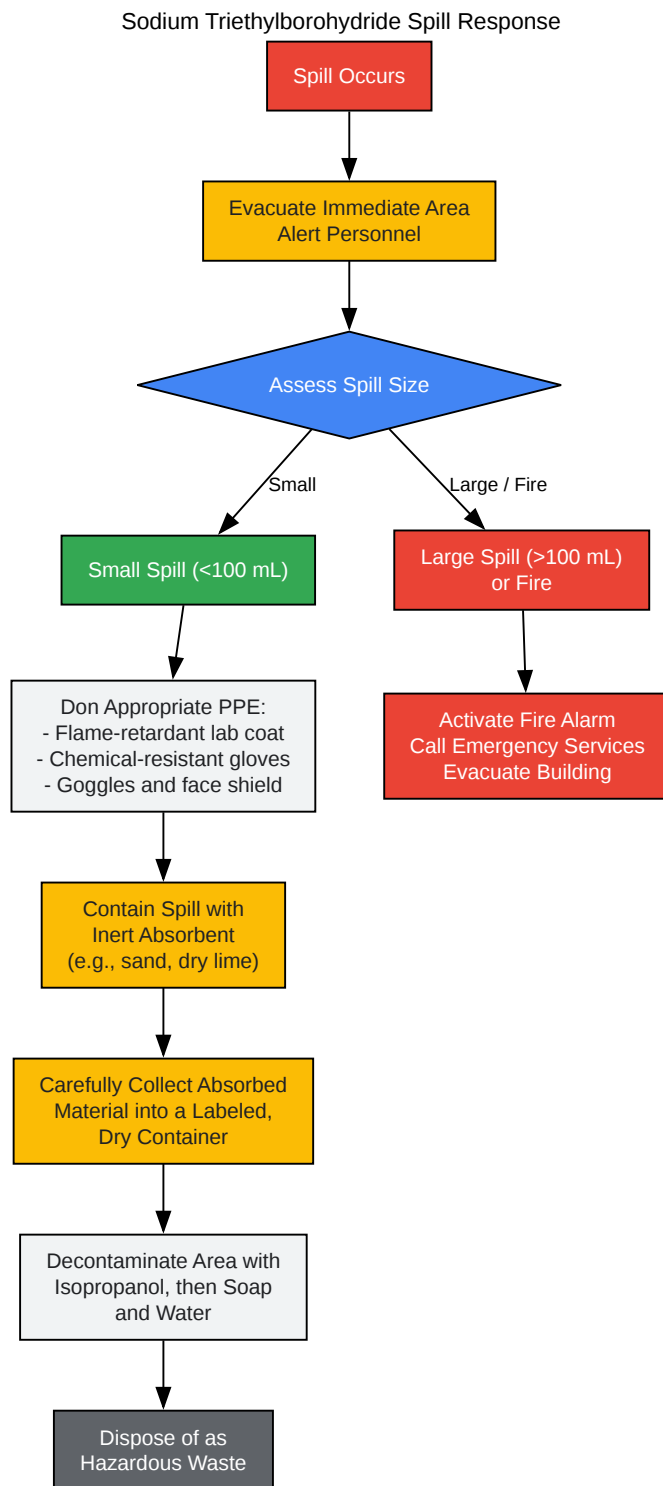
### General Protocol for a Reduction Reaction

This protocol outlines a general procedure for the reduction of a ketone to an alcohol using **sodium triethylborohydride**. This should be adapted based on the specific substrate and reaction scale.

- Preparation:
  - Dry all glassware in an oven at >120 °C for at least 4 hours and allow to cool in a desiccator or under a stream of inert gas.
  - Assemble the glassware (e.g., a three-necked flask with a magnetic stirrer, thermometer, and a rubber septum) and purge with dry argon or nitrogen.
- Reaction Setup:
  - Dissolve the ketone substrate in an appropriate anhydrous solvent (e.g., THF or toluene) in the reaction flask under an inert atmosphere.
  - Cool the reaction mixture to the desired temperature (e.g., 0 °C or -78 °C) using an ice-water or dry ice-acetone bath.[7]

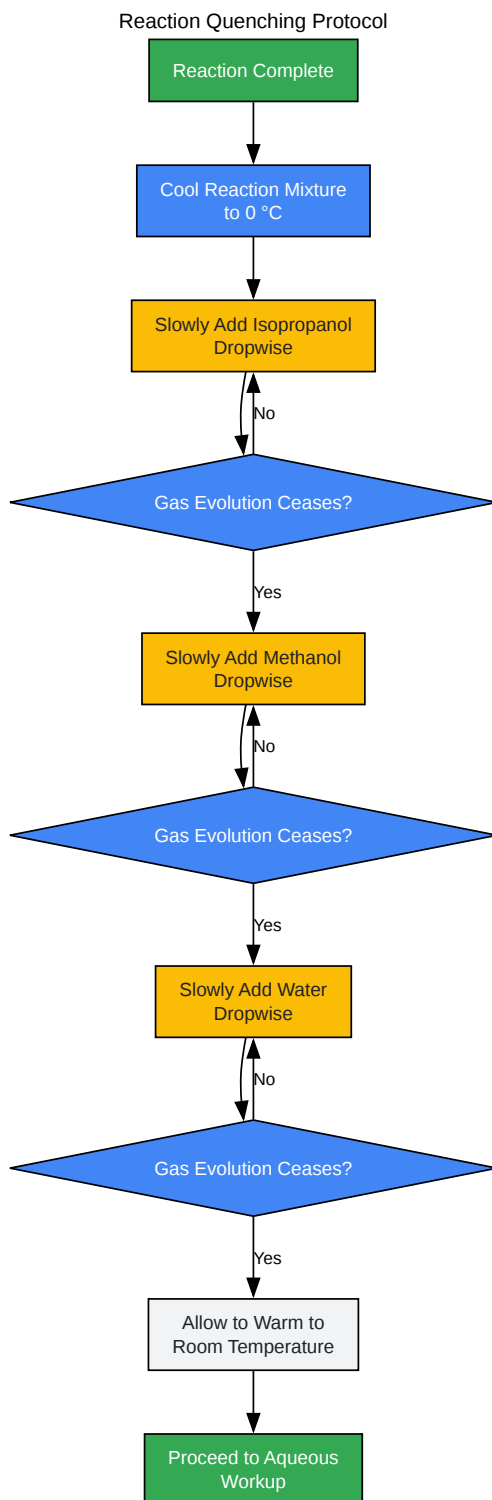
- Addition of Reagent:
  - Slowly add the 1.0 M **sodium triethylborohydride** solution to the stirred reaction mixture via a syringe.<sup>[7]</sup> Maintain the desired temperature throughout the addition.
- Reaction Monitoring:
  - Monitor the progress of the reaction by a suitable analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Quenching:
  - Once the reaction is complete, cool the mixture to 0 °C.
  - Slowly and carefully add a quenching agent. A common procedure is the sequential, dropwise addition of:
    1. Isopropanol
    2. Methanol
    3. Water<sup>[8]</sup>
  - Caution: The quenching process is highly exothermic and will generate hydrogen gas. Ensure adequate cooling and ventilation.
- Workup:
  - After the quench is complete, allow the mixture to warm to room temperature.
  - The product can then be isolated through standard extraction and purification techniques.

## Visual Workflows



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Caption: Decision workflow for responding to a **sodium triethylborohydride** spill.



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Caption: Step-by-step workflow for safely quenching a reaction containing **sodium triethylborohydride**.

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